

# Navigating the Safe Disposal of TCS1105: A Procedural Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: TCS1105

Cat. No.: B168558

[Get Quote](#)

For researchers and scientists in the fast-paced world of drug development, the proper handling and disposal of chemical compounds is a critical component of laboratory safety and regulatory compliance. This guide provides essential, step-by-step procedures for the safe disposal of **TCS1105**, a GABAA benzodiazepine receptor (BZR) ligand, ensuring the protection of personnel and the environment.

## Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to handle **TCS1105** with appropriate personal protective equipment (PPE). The compound is classified as a flammable solid, is harmful if swallowed, and can cause skin and serious eye damage.[1]

Essential PPE includes:

- Flame-retardant antistatic protective clothing[1]
- Protective gloves
- Eye and face protection[1]

Work should be conducted in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of dust.[1] In case of accidental contact, follow these first-aid measures:

- Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and immediately call a poison center or doctor.[1]

- Skin: Wash with plenty of soap and water. If skin irritation occurs, seek medical advice.[\[1\]](#)
- Ingestion: If swallowed, call a poison center or doctor if you feel unwell. Rinse mouth.[\[1\]](#)

## Quantitative Hazard Data for TCS1105

The following table summarizes the key hazard information for **TCS1105**, providing a quick reference for risk assessment.

Hazard Classification	GHS Statement	Precautionary Statement
Flammable Solid, Category 1	H228: Flammable solid	P210: Keep away from heat/sparks/open flames/hot surfaces. No smoking. <a href="#">[1]</a>
Acute Toxicity, Oral, Category 4	H302: Harmful if swallowed	P270: Do not eat, drink or smoke when using this product. <a href="#">[1]</a>
Skin Irritation, Category 2	H315: Causes skin irritation	P280: Wear protective gloves/eye protection/face protection. <a href="#">[1]</a>
Serious Eye Damage, Category 1	H318: Causes serious eye damage	P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. <a href="#">[1]</a>

## Step-by-Step Disposal Protocol for TCS1105

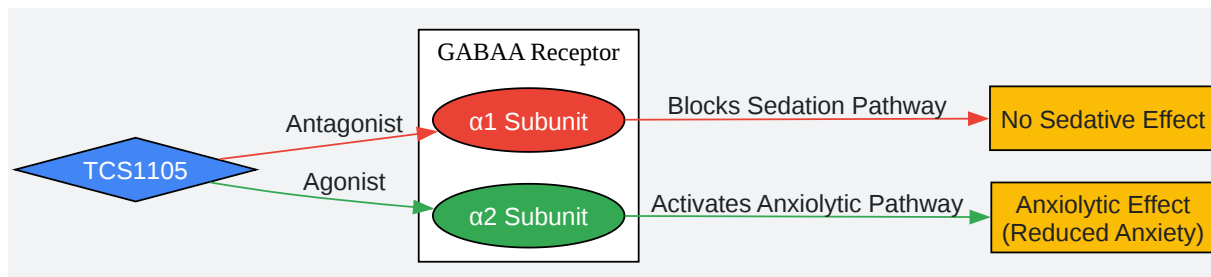
The disposal of **TCS1105** must adhere to federal, state, and local regulations for hazardous waste. Under no circumstances should it be disposed of down the drain or in the regular trash.[\[2\]](#)[\[3\]](#)

Experimental Protocol for Waste Segregation and Storage:

- **Waste Identification:** All waste materials contaminated with **TCS1105**, including unused product, contaminated labware (e.g., pipette tips, vials), and spill cleanup materials, must be treated as hazardous waste.
- **Container Selection:** Use a designated, leak-proof, and sealable hazardous waste container that is compatible with the chemical properties of **TCS1105**.<sup>[4]</sup> The original container, if in good condition, is an ideal choice.<sup>[5]</sup>
- **Labeling:** Clearly label the waste container with the words "Hazardous Waste," the full chemical name "**TCS1105**," and the associated hazard pictograms (flammable, harmful, corrosive).<sup>[2]</sup> The date of waste accumulation should also be included.<sup>[2]</sup>
- **Segregation:** Store the **TCS1105** waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.<sup>[5]</sup><sup>[6]</sup> This area should be away from heat sources and incompatible materials, such as oxidizing agents, acids, and bases.<sup>[5]</sup><sup>[7]</sup>
- **Storage:** Keep the waste container securely closed at all times, except when adding waste.<sup>[5]</sup><sup>[8]</sup> Do not overfill the container; leave at least 5% of headspace to allow for thermal expansion.<sup>[4]</sup>
- **Disposal Request:** Once the container is full or has been in storage for the maximum allowed time (typically up to one year for partially filled containers in an SAA), arrange for professional waste collection.<sup>[5]</sup> Complete and submit a hazardous waste disposal form to your institution's Environmental Health and Safety (EHS) office for pickup by a licensed hazardous waste disposal company.<sup>[2]</sup><sup>[6]</sup>

## Mechanism of Action of TCS1105

**TCS1105** is a ligand for the GABAA benzodiazepine receptor (BZR). It exhibits functional selectivity, acting as an agonist at  $\alpha 2$  subunit-containing receptors and an antagonist at  $\alpha 1$  subunit-containing receptors.<sup>[9]</sup> This dual activity is what underlies its anxiolytic properties without sedative effects.<sup>[9]</sup>



[Click to download full resolution via product page](#)

Caption: Mechanism of action of **TCS1105** at the GABAA receptor.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [sigmaaldrich.com](https://sigmaaldrich.com) [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 2. [google.com](https://google.com) [[google.com](https://google.com)]
- 3. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [[researchsafety.northwestern.edu](https://researchsafety.northwestern.edu)]
- 4. Hazardous Waste Disposal Procedures | The University of Chicago Environmental Health and Safety [[safety.uchicago.edu](https://safety.uchicago.edu)]
- 5. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [[cwu.edu](https://cwu.edu)]
- 6. [odu.edu](https://odu.edu) [[odu.edu](https://odu.edu)]
- 7. [spectrumchemical.com](https://spectrumchemical.com) [[spectrumchemical.com](https://spectrumchemical.com)]
- 8. [clinicallab.com](https://clinicallab.com) [[clinicallab.com](https://clinicallab.com)]
- 9. TCS 1105 | CAS:185391-33-7 | High Purity | Manufacturer BioCrick [[biocrick.com](https://biocrick.com)]

- To cite this document: BenchChem. [Navigating the Safe Disposal of TCS1105: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b168558#tcs1105-proper-disposal-procedures\]](https://www.benchchem.com/product/b168558#tcs1105-proper-disposal-procedures)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)